

Guanfacine- -d2 HCl: Laboratory Disposal & Handling Guide

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Compound of Interest

Compound Name: Guanfacine-alpha, alpha-d2 HCl

Cat. No.: B12301723

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Executive Summary & Immediate Safety Directive

Stop and Read: Guanfacine-

-d2 HCl is a stable isotope-labeled compound. It is NOT radioactive. Do not dispose of this material in radioactive waste streams (e.g., with

H or

C), as this will incur unnecessary disposal costs and regulatory non-compliance.

However, the parent compound (Guanfacine) is a potent

-adrenergic agonist and is classified as Toxic if swallowed (H301). All disposal procedures must treat this material as a high-potency Active Pharmaceutical Ingredient (API) derivative.

The Golden Rule:

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"Treat as Toxic, Non-Radioactive Organic Waste." Destruction Method: High-Temperature Incineration. Drain Disposal: STRICTLY PROHIBITED.

Compound Characterization & Hazard Profile[1][2] [3]

To validate the disposal logic, we must first understand the physicochemical properties of the waste.

Parameter	Specification	Operational Implication
Chemical Name	Guanfacine- -d2 HCl	Deuterium (H) replaces Hydrogen at the -carbon.
Radioactivity	None (Stable Isotope)	Do not use Geiger counters or decay-in-storage protocols.
Toxicity Class	Category 3 (Oral)	LD (rat) 142 mg/kg. High acute toxicity.
Physical State	White to off-white solid	Dust inhalation hazard during weighing.
Solubility	Water, Methanol, DMSO	Aqueous and organic liquid waste streams will be generated.
RCRA Status	Not P-Listed / Not U-Listed	Regulated as Characteristic Toxic Waste (if applicable) or state-regulated hazardous waste.

Detailed Disposal Protocols

A. Solid Waste (Expired or Excess Pure Standard)

Scenario: You have a vial of 5 mg that has degraded or is no longer needed.

The "Why": As a potent bioactive agent, landfilling is unacceptable due to potential leaching into groundwater. Chemical oxidation is unpredictable. Incineration is the only method that guarantees the destruction of the pharmacophore.

- Containment: Keep the substance in its original primary glass vial.

- Secondary Containment: Place the vial into a clear, sealable bag (e.g., Ziploc) to prevent label deterioration and contain breakage.
- Labeling: Affix a hazardous waste tag.
 - Constituents: "Guanfacine-d2 HCl (Solid)"
 - Hazard Checkbox: "Toxic"^[1]^[2]
- Disposal Stream: Place in the Solid Chemical Waste drum (often a "Lab Pack") destined for Incineration.

B. Liquid Waste (Stock Solutions & HPLC Effluent)

Scenario: You have prepared a 1 mg/mL stock in Methanol, or have collected LC-MS waste containing the standard.

The "Why": Guanfacine is stable in water. Pouring it down the sink releases a bioactive hypertensive agent into the municipal water supply.

- Segregation:
 - High Concentration (>0.1 mg/mL): Segregate into a dedicated "Toxic Organic" waste bottle.
 - Low Concentration (LC-MS Effluent): Can typically be combined with general "Halogenated" or "Non-Halogenated" solvent waste, depending on your mobile phase.
- Compatibility Check: Ensure the waste container does not contain strong oxidizers (e.g., Nitric Acid), as this can cause uncontrolled reactions with the amine/amide functionalities.
- PH Check: If the solution is highly acidic (from TFA in mobile phase), ensure the waste container is rated for corrosives.

C. Trace Waste (Empty Vials, Pipette Tips, Weigh Boats)

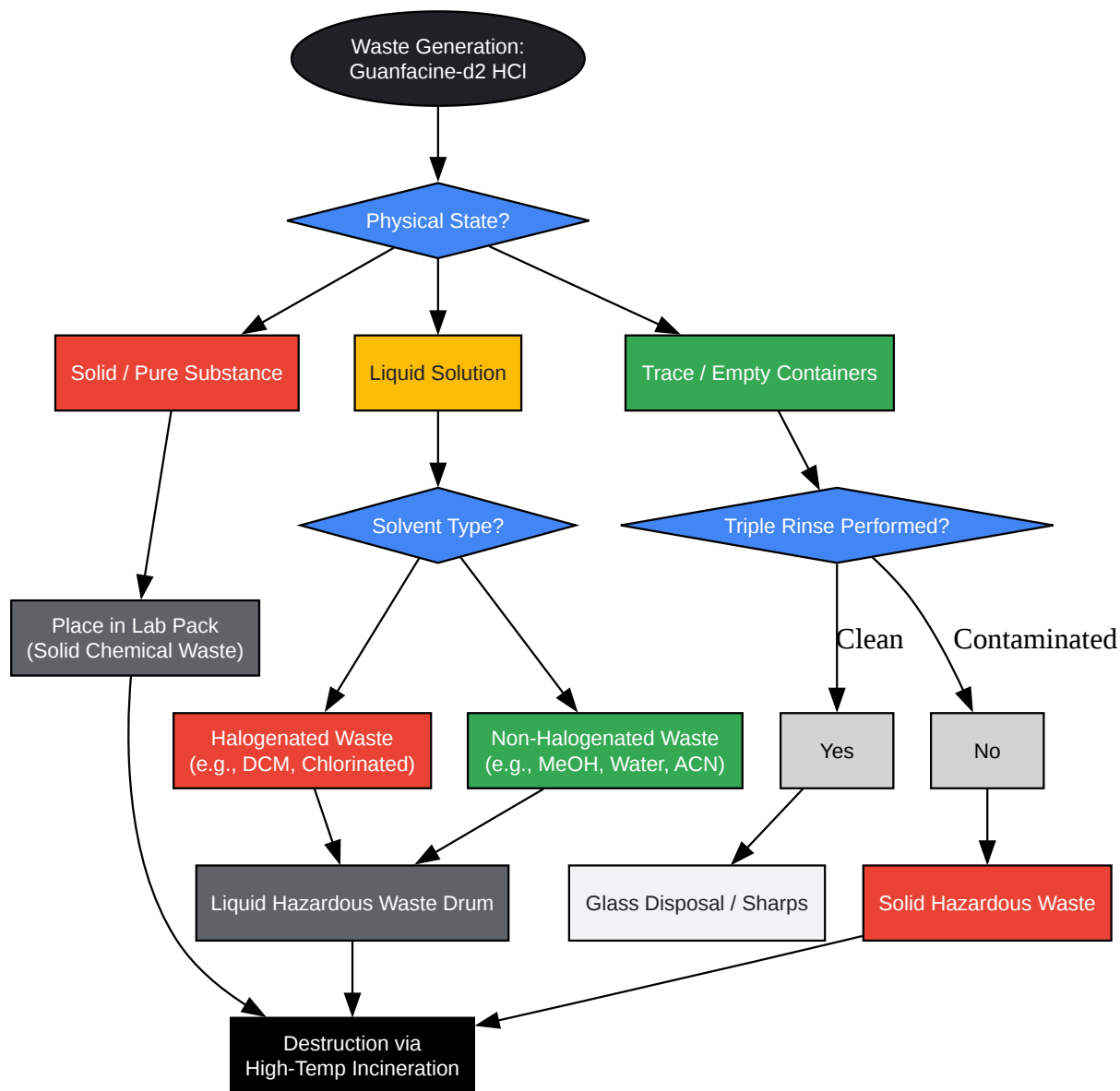
Scenario: You have used the standard and need to discard the tools.

The "Why": While not "P-listed" (acutely hazardous by RCRA definition), best practice for high-potency compounds dictates we minimize environmental exposure.

- Triple Rinse Protocol:
 - Add a small volume of solvent (Methanol or Water) to the empty vial.
 - Cap and vortex/shake.
 - Decant rinsate into the Liquid Hazardous Waste container.
 - Repeat 3 times.
- Glass Disposal: Defaced (label removed) triple-rinsed vials can be placed in the Glass Recycling or Sharps container (depending on facility rules).
- Consumables: Contaminated gloves and weigh boats should be placed in Solid Hazardous Waste, not regular trash.

Visual Decision Workflow (DOT Diagram)

The following diagram illustrates the decision logic for segregating Guanfacine-d2 waste streams.



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Figure 1: Decision tree for the segregation and disposal of Guanfacine-d2 HCl based on physical state and contamination level.

Decontamination Procedures (Spill Response)

If a spill occurs on the benchtop or balance:

- PPE: Wear Nitrile gloves (double gloving recommended), safety glasses, and a lab coat.
- Containment:
 - Solid Spill: Do not dry sweep (creates dust). Cover with a damp paper towel (methanol or water) to solubilize and capture the powder.
 - Liquid Spill: Absorb with inert material (vermiculite or spill pads).
- Cleaning: Wipe the surface 3 times with Methanol followed by soap and water.
- Disposal: All cleanup materials (wipes, gloves) must go into the Solid Hazardous Waste bin.

Regulatory Framework & Compliance

United States (RCRA/EPA)

While Guanfacine is not explicitly listed on the P-List (Acute Hazardous Waste) or U-List (Toxic Waste) in 40 CFR 261.33, it must be characterized by the generator.

- Generator Determination: Due to its oral toxicity (Category 3), it meets the criteria for a waste that poses a "substantial present or potential hazard to human health" (40 CFR 261.11).
- Healthcare vs. Research: If you are in a hospital setting, Subpart P (40 CFR Part 266) may apply, which strictly prohibits sewerage pharmaceutical waste.^[3] Research labs should voluntarily adopt this "no-sewerage" standard.

European Union (EWC)

- Waste Code: Assign 18 01 08* (Cytotoxic and cytostatic medicines) or 07 05 13* (Solid wastes containing hazardous substances) depending on whether the facility is healthcare or manufacturing/research based.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 3519, Guanfacine. Retrieved from [\[Link\]](#)

- US Environmental Protection Agency (2019). Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. Retrieved from [[Link](#)]
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